

MI-3454: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name: MI-3454

Cat. No.: B2794154

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Introduction

MI-3454 is a highly potent, orally bioavailable small molecule inhibitor of the menin-mixed lineage leukemia 1 (MLL1) protein-protein interaction, with an IC₅₀ of 0.51 nM.[1][2] It has demonstrated significant potential in preclinical models of acute leukemias harboring MLL1 rearrangements or NPM1 mutations.[3][4] **MI-3454** effectively disrupts the menin-MLL1 interaction, leading to the downregulation of key leukemogenic genes such as HOXA9 and MEIS1, thereby inducing differentiation and inhibiting proliferation of leukemia cells.[1][3][5] These application notes provide detailed information on the solubility of **MI-3454** and protocols for its preparation and use in cell-based assays.

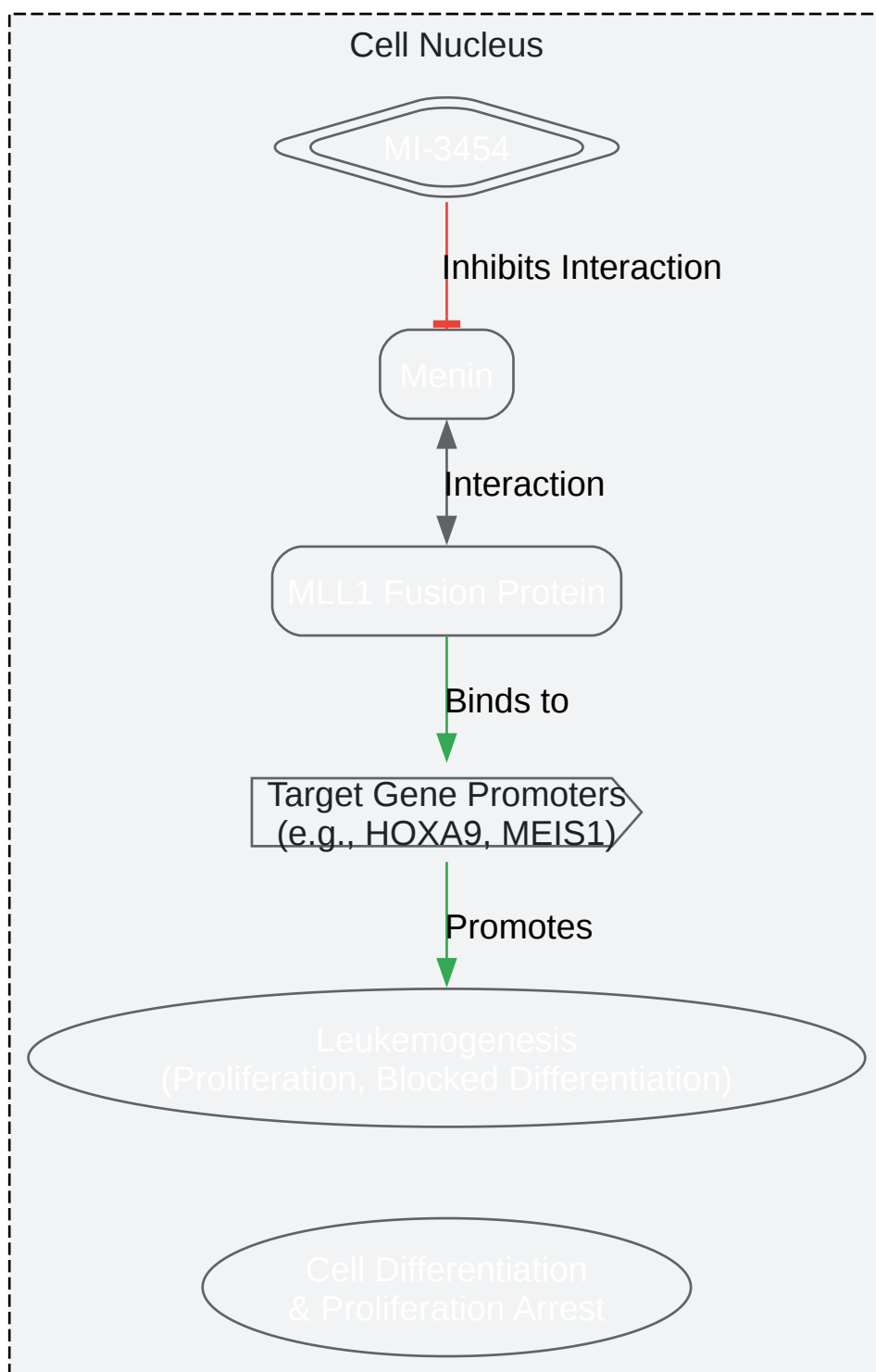
Data Presentation

Quantitative Data Summary

Parameter	Value	Reference
In Vitro IC50 (menin-MLL1 interaction)	0.51 nM	[1][6]
In Vitro GI50 (MLL-rearranged cell lines)	7 - 27 nM	[1][3]
Solubility in DMSO	31.25 mg/mL (49.08 mM)	[1][6]
Aqueous Solubility	> 15 µM	[3]
Storage of Stock Solution	-20°C for up to 1 year, or -80°C for up to 2 years (stored under nitrogen)	[1]

Signaling Pathway

MI-3454 targets the interaction between menin and MLL1, which is crucial for the oncogenic activity of MLL fusion proteins in specific types of leukemia.[7] By inhibiting this interaction, **MI-3454** prevents the recruitment of the MLL1 complex to chromatin, leading to a decrease in the expression of downstream target genes like HOXA9 and MEIS1.[2][3][5] This ultimately results in the differentiation of leukemic cells and a reduction in their proliferative capacity.[3][7]



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Figure 1: MI-3454 signaling pathway.

Experimental Protocols

Preparation of MI-3454 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MI-3454** from a solid powder.

Materials:

- **MI-3454** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][6]

Procedure:

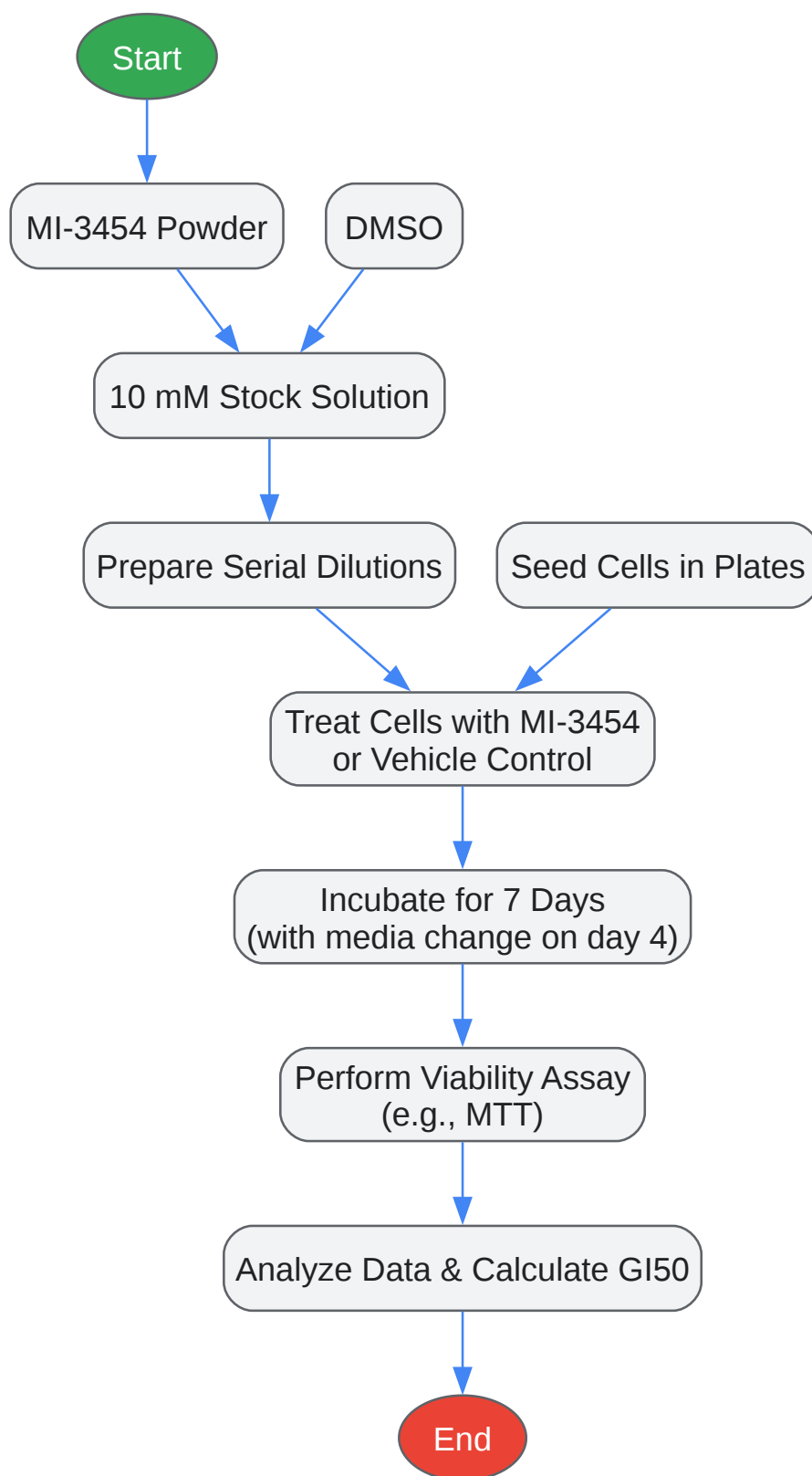
- Equilibrate the **MI-3454** vial to room temperature before opening.
- Weigh the desired amount of **MI-3454** powder in a sterile microcentrifuge tube.
- Calculate the volume of DMSO required to achieve a 10 mM concentration. The molecular weight of **MI-3454** is 636.73 g/mol.[6]
- Add the calculated volume of DMSO to the **MI-3454** powder.
- Vortex the solution thoroughly to dissolve the compound.
- If necessary, use an ultrasonic bath to ensure complete dissolution.[1][6]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C.[1]

Cell-Based Assay Workflow

The following is a general workflow for utilizing **MI-3454** in a cell-based viability assay, such as an MTT assay.[\[3\]](#)

Workflow:

- Cell Seeding: Plate leukemia cell lines (e.g., MV-4-11, MOLM-13) at a density of 1×10^5 to 2×10^5 cells/mL in appropriate cell culture medium.[\[3\]](#)
- Compound Dilution: Prepare serial dilutions of the **MI-3454** stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform a dose-response curve to determine the GI50. A common concentration range for initial experiments is 0.001 to 10 μ M.[\[1\]](#)[\[6\]](#)
- Treatment: Add the diluted **MI-3454** or a vehicle control (e.g., 0.25% DMSO) to the plated cells.[\[3\]](#)
- Incubation: Incubate the cells at 37°C in a humidified incubator for the desired duration. For viability assays, a 7-day incubation period is often used, with a media change and re-addition of the compound on day 4.[\[3\]](#)
- Assay: Perform the cell viability assay according to the manufacturer's instructions.
- Data Analysis: Analyze the data to determine the effect of **MI-3454** on cell viability and calculate the GI50 value.



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Figure 2: Experimental workflow for **MI-3454**.

Conclusion

MI-3454 is a potent and selective inhibitor of the menin-MLL1 interaction with promising therapeutic potential. Proper handling and preparation of this compound are crucial for obtaining reliable and reproducible results in cell-based assays. The protocols and data provided in these application notes are intended to serve as a guide for researchers in their investigation of **MI-3454**.

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